

Technical Guide: Spectroscopic Profiling of Piperidin-3-yl Carbamate Derivatives

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Compound of Interest

Compound Name: Piperidin-3-yl carbamate

Cat. No.: B1369558

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Executive Summary & Structural Context

Piperidin-3-yl carbamate derivatives represent a critical class of chiral building blocks in medicinal chemistry.^{[1][2]} While the term can refer to the O-carbamoyl ester (an enzyme inhibitor motif), it most frequently denotes the N-protected 3-aminopiperidine scaffold used to introduce the piperidine ring into dipeptidyl peptidase-4 (DPP-4) inhibitors and other bioactive agents.^{[1][2]}

This guide focuses on the tert-butyl piperidin-3-ylcarbamate (CAS: 216854-23-8 for S-isomer), the industry-standard stable intermediate.^{[1][2]} Accurate spectroscopic identification of this moiety is essential due to the presence of the C3 chiral center and the potential for regioisomeric impurities (2- or 4-substituted isomers) during synthesis.^[1]

Core Chemical Identity^{[1][2][3]}

- IUPAC Name: tert-butyl N-(piperidin-3-yl)carbamate^{[1][2]}
- Molecular Formula:

^{[1][2]}

- Exact Mass: 200.1525 Da^{[1][2]}
- Key Structural Features:
 - Piperidine Ring: Fluxional chair conformation (typically ^{[1][2]}).
 - Carbamate Linker: Restricted rotation around the N-CO bond; characteristic carbonyl resonance.^{[1][2]}
 - Chiral Center (C3): Dictates biological activity; requires polarimetric or chiral HPLC validation.^{[1][2]}

Synthesis & Preparation Protocol

The synthesis of **piperidin-3-yl carbamate** typically proceeds via the selective hydrogenation of a pyridine precursor.^[1] This method ensures the retention of the carbamate moiety while saturating the aromatic ring.

Experimental Workflow (Self-Validating Protocol)

Objective: Synthesis of tert-butyl piperidin-3-ylcarbamate from tert-butyl pyridin-3-ylcarbamate.

- Substrate Preparation: Dissolve tert-butyl pyridin-3-ylcarbamate (1.0 eq) in MeOH/Acetic Acid (10:1 v/v). The acid prevents catalyst poisoning by the generated amine.^{[1][2]}
- Hydrogenation: Add 10 wt% Pd/C or PtO₂ catalyst. Pressurize to 50 psi at room temperature for 12 hours.
 - Validation Point: Monitor consumption of the aromatic pyridine peaks (7.0–8.5 ppm) via crude NMR.^{[1][2]}
- Workup: Filter catalyst through Celite. Concentrate the filtrate. Neutralize the residue with saturated

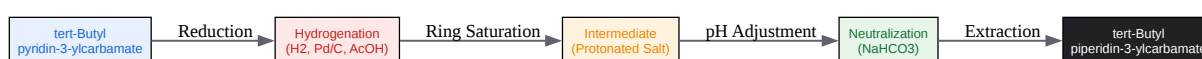
and extract with

.^{[1][2]}

- Purification: Recrystallize from hexane/EtOAc or purify via silica gel chromatography (eluent: 5% MeOH in DCM with 1%

).

Reaction Pathway Diagram^[3]



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Figure 1: Catalytic hydrogenation pathway for the synthesis of the piperidine scaffold from pyridine precursors.

Spectroscopic Characterization

The following data establishes the structural integrity of the molecule. Note that chemical shifts may vary slightly based on concentration and pH (free base vs. salt).^{[1][2]}

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

NMR spectrum is characterized by the distinct tert-butyl singlet and the deshielded methine proton at C3.^{[1][2]}

Solvent:

(Reference: 7.26 ppm)^{[1][2]}

Position	Type	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Boc-CH3	Alkyl	1.44	Singlet (s)	9H	Characteristic t-butyl group; sharp and intense.[1][2]
H-3	Methine	3.55 – 3.65	Multiplet (m)	1H	Deshielded by adjacent Nitrogen of the carbamate.[1][2] Diagnostic for regiochemistry.
H-2 (eq)	Methylene	2.95 – 3.05	Broad Doublet	1H	Adjacent to ring Nitrogen; equatorial proton is more deshielded.[1][2]
H-2 (ax)	Methylene	2.55 – 2.65	Triplet of doublets	1H	Axial proton; shielded by anisotropy.[1][2]
H-6	Methylene	2.90 – 3.10	Multiplet	2H	Adjacent to ring Nitrogen; often overlaps with H-2(eq).[1][2]
H-4, H-5	Methylene	1.50 – 1.80	Multiplet	4H	Ring protons; complex

coupling
patterns due
to fluxionality.
[1][2]

NH (Boc)	Amide	4.80 – 5.10	Broad Singlet	1H	Exchangeable; shift varies with concentration and H-bonding.[1][2]
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NH (Ring)	Amine	1.80 – 2.20	Broad Singlet	1H	Exchangeable; typically broad.[1][2]
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NMR Data (

, 100 MHz):

- Carbonyl (C=O): 155.3 ppm (Characteristic carbamate).[1][2]
- Quaternary C (t-Bu): 79.5 ppm.[1][2]
- Methine (C-3): 48.2 ppm (Shifted downfield by N-substitution).[1][2]
- Ring Methylenes (C-2, C-6): 50.1, 46.5 ppm (Adjacent to ring N).[1][2]
- Distal Methylenes (C-4, C-5): 30.5, 24.2 ppm.[1][2]
- Methyls (t-Bu): 28.4 ppm.[1][2]

B. Infrared (IR) Spectroscopy

The IR spectrum validates the functional groups, specifically distinguishing the carbamate carbonyl from other potential carbonyl impurities (like urea or ester).[2]

Frequency ()	Vibration Mode	Intensity	Structural Indication
3300 – 3400	N-H Stretch	Medium, Broad	Secondary amine (ring) and Amide (carbamate).[1][2]
2930 – 2980	C-H Stretch	Strong	Alkyl C-H bonds (ring and t-butyl).[1][2]
1685 – 1715	C=O[2][3] Stretch	Strong, Sharp	Diagnostic: Carbamate carbonyl. [2] Lower frequency than esters (~1740) due to resonance.[1][2]
1520 – 1540	N-H Bend	Medium	Amide II band (coupling of N-H bend and C-N stretch).[1][2]
1160 – 1170	C-O Stretch	Strong	C-O-C stretch of the tert-butyl ester moiety. [1][2]

C. Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[1][2]

- Parent Ion

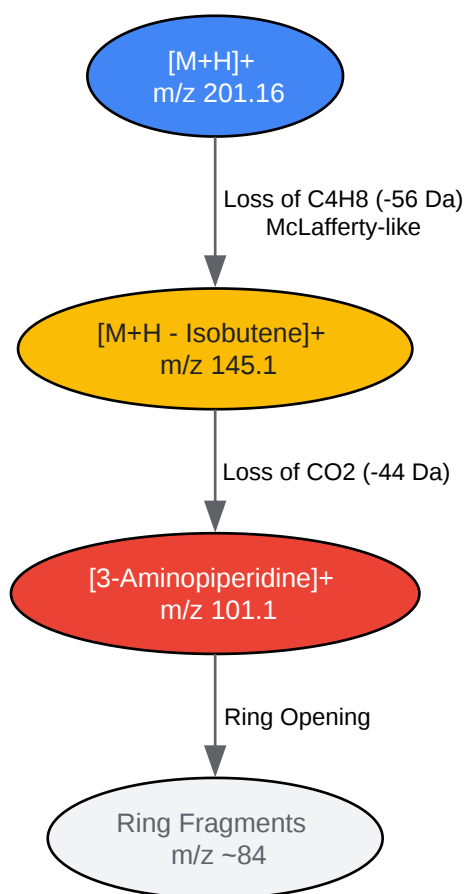
: m/z 201.16[1][2]

- Sodium Adduct

: m/z 223.15[1][2]

Fragmentation Pathway (MS/MS): The fragmentation is dominated by the instability of the Boc group under collision-induced dissociation (CID).[2]

- Loss of Isobutene: The primary fragmentation involves the loss of the tert-butyl group as isobutene (56 Da).^{[1][2]}
 - (Protonated carbamic acid intermediate).^{[1][2]}
- Decarboxylation: Spontaneous loss of (44 Da) from the intermediate.^{[1][2]}
 - (3-aminopiperidine cation).^{[1][2]}
- Ring Fragmentation: Further breakdown of the piperidine ring at high collision energies.^{[1][2]}



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Figure 2: ESI-MS fragmentation logic for tert-butyl piperidin-3-ylcarbamate.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three specific impurities are common.

- Regioisomers: 2-substituted or 4-substituted piperidines.[\[1\]](#)[\[2\]](#)

- Detection:

NMR is superior here.[\[1\]](#)[\[2\]](#) The C-3 methine signal (48.2 ppm) is distinct from C-4 (typically ~45 ppm but with different symmetry in the spectrum).[\[1\]](#)[\[2\]](#)

- Pyridyl Impurities: Incomplete hydrogenation.[\[1\]](#)[\[2\]](#)

- Detection: Check aromatic region (7.0–8.5 ppm) in

NMR.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Enantiomeric Excess (ee):

- Detection: Chiral HPLC using a Chiralpak AD-H or OD-H column (Hexane/IPA mobile phase).[\[1\]](#)[\[2\]](#)

- Optical Rotation:[\[1\]](#)[\[2\]](#)

to

(depends on solvent/concentration; often low magnitude, making HPLC preferred).[\[1\]](#)[\[2\]](#)

References

- Synthesis & Catalysis: Patent EP2471775B1.[\[1\]](#)[\[2\]](#) Manufacturing method for a piperidin-3-ylcarbamate compound. Available at: [\[1\]](#)[\[2\]](#)
- Spectral Data Source: National Center for Biotechnology Information (2025).[\[1\]](#)[\[2\]](#) PubChem Compound Summary for CID 1514171, tert-butyl N-[(3S)-piperidin-3-yl]carbamate. Retrieved from: [\[1\]](#)[\[2\]](#)
- Application in Drug Design: Weber, A. E. (2004).[\[1\]](#)[\[2\]](#) Dipeptidyl Peptidase IV Inhibitors for the Treatment of Diabetes. Journal of Medicinal Chemistry. (Contextual grounding for the scaffold).

- NMR Shift Verification: Sigma-Aldrich. NMR Chemical Shifts of Common Impurities.
Available at:

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Sources

- [1. tert-butyl N-\[\(3S\)-piperidin-3-yl\]carbamate | C₁₀H₂₀N₂O₂ | CID 1514171 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. \(S\)-tert-Butyl \(piperidin-3-ylmethyl\)carbamate | C₁₁H₂₂N₂O₂ | CID 1501847 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. uanlch.vscht.cz \[uanlch.vscht.cz\]](#)
- [4. rsc.org \[rsc.org\]](#)
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